

Ajugalide D CAS number and molecular weight

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Compound of Interest

Compound Name: *Ajugalide D*

Cat. No.: *B3038295*

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Ajugalide D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ajugalide D is a naturally occurring neoclerodane diterpene isolated from the plant *Ajuga taiwanensis*.^[1] This technical guide provides a concise summary of the available scientific information on **Ajugalide D**, including its chemical properties and the context of its discovery. This document is intended to serve as a foundational resource for researchers interested in this compound.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Ajugalide D** are summarized in the table below. This data is essential for the identification, quantification, and handling of the compound in a research setting.

| Property | Value | Source |
|-------------------|--|----------------|
| CAS Number | 853247-65-1 | ^[1] |
| Molecular Weight | 380.48 g/mol | ^[1] |
| Molecular Formula | C ₂₁ H ₃₂ O ₆ | ^[1] |
| Class | Neoclerodane Diterpene | ^[1] |

Isolation and Characterization

Ajugalide D was first isolated and characterized in 2005 from the whole plant of *Ajuga taiwanensis*. The isolation process involved phytochemical investigation of the plant material, leading to the identification of several neoclerodane diterpenes, including four new compounds at the time: ajugalide-A, -B, -C, and -D.^[1]

Experimental Protocol: Isolation of Ajugalide D

The following is a summary of the experimental methodology for the isolation of **Ajugalide D** as described in the initial discovery.^[1]

- **Extraction:** The air-dried whole plant material of *Ajuga taiwanensis* is extracted with a suitable solvent (e.g., methanol) at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as ethyl acetate and n-butanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The fraction containing **Ajugalide D** (typically the ethyl acetate-soluble fraction) is subjected to a series of chromatographic techniques for further purification. This multi-step process often includes:
 - **Silica Gel Column Chromatography:** The extract is loaded onto a silica gel column and eluted with a gradient of solvents (e.g., a mixture of n-hexane and ethyl acetate with increasing polarity) to separate the components into fractions.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing **Ajugalide D** are further purified using preparative HPLC with a suitable column (e.g., a reversed-phase C18 column) and a mobile phase (e.g., a mixture of methanol and water) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated **Ajugalide D** is determined using a combination of spectroscopic methods, including:
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments are used to elucidate the detailed chemical structure and stereochemistry of the molecule.
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: To identify functional groups present in the molecule.

Biological Activity and Signaling Pathways

As of the current date, there is a notable scarcity of published research specifically investigating the biological activity, mechanism of action, and associated signaling pathways of **Ajugalide D**. While the broader class of neoclerodane diterpenes from the *Ajuga* genus has been reported to exhibit a range of biological activities, including anti-inflammatory, cytotoxic, and antimicrobial properties, these findings have not been specifically attributed to **Ajugalide D**.

It is important to note that a related compound, Ajugalide-B (also known as ATMA), isolated from the same plant, has been studied more extensively. Research on Ajugalide-B has indicated its potential as an anti-cancer agent that can induce a specific form of apoptosis known as anoikis. However, it is crucial to emphasize that these findings for Ajugalide-B cannot be directly extrapolated to **Ajugalide D** without specific experimental validation.

Due to the lack of available data on signaling pathways directly modulated by **Ajugalide D**, a corresponding diagram cannot be provided at this time. Further research is required to elucidate the biological functions of this compound.

Conclusion

Ajugalide D is a structurally characterized neoclerodane diterpene with a defined chemical identity. However, its biological role remains largely unexplored. The information provided in this guide serves as a starting point for researchers who may be interested in investigating the potential therapeutic applications of this natural product. Future studies are warranted to uncover the pharmacological profile of **Ajugalide D** and to determine if it shares any of the biological activities observed in other related compounds from *Ajuga taiwanensis*.

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References

- 1. Neoclerodane diterpenoids from *Ajuga taiwanensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
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